

effect of processing temperature on Chimassorb 119 stability

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Compound of Interest

Compound Name: Chimassorb 119

Cat. No.: B141851

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Technical Support Center: Chimassorb 119 Thermal Stability

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the effect of processing temperature on the stability of **Chimassorb 119**. This resource is intended for researchers, scientists, and drug development professionals utilizing this hindered amine light stabilizer (HALS) in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended maximum processing temperature for **Chimassorb 119**?

Chimassorb 119 is known for its high thermal stability, making it suitable for processing at elevated temperatures.^[1] While a definitive maximum processing temperature is not stated, the available data indicates that it remains stable with minimal weight loss at temperatures up to 300°C. For instance, thermogravimetric analysis (TGA) shows a weight loss of only 2.7% at 300°C when heated at a rate of 20°C/min in the air.^[2] One source indicates a weight loss point of 360°C for a 5.0% loss.^[3] It is crucial to consider the polymer matrix and other additives, as they can influence the overall thermal stability of the formulation.

Q2: What are the initial signs of thermal degradation of **Chimassorb 119**?

Initial thermal degradation may not be visually apparent. However, it can manifest as a slight discoloration (yellowing) of the polymer matrix, a decrease in the light-stabilizing efficiency, or a change in the physical properties of the final product. Monitoring for such changes during and after processing is recommended.

Q3: Can processing **Chimassorb 119** above its melting range affect its stability?

The melting range for **Chimassorb 119** is typically between 115°C and 150°C.[2][3][4] Processing above this range is necessary for its incorporation into most polymer systems. The product is designed to be thermally stable well above its melting point. However, prolonged exposure to excessively high temperatures could lead to gradual degradation.

Q4: Does the processing atmosphere (e.g., air vs. inert) affect the thermal stability of **Chimassorb 119**?

The provided thermogravimetric analysis data was collected in an air atmosphere, indicating good stability in the presence of oxygen at elevated temperatures.[2] As a hindered amine light stabilizer, its primary function involves scavenging radicals formed during photo-oxidation.[1] While specific data on its stability in an inert atmosphere is not detailed in the search results, HALS are generally effective at high temperatures.

Q5: Are there any known incompatibilities of **Chimassorb 119** with other additives at high processing temperatures?

The piperidyl-methyl group in **Chimassorb 119** FL is noted to reduce chemical interactions and discoloration when compared to other commercial HALS.[5][6][7] It is generally compatible with a wide range of polymers and other additives.[3] However, interactions with acidic components in a formulation could potentially impact its performance, although it is noted to perform well even in weakly acidic environments.[4]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Discoloration (Yellowing) of the Final Product	Excessive processing temperature or prolonged residence time at high temperatures.	Optimize processing parameters by gradually reducing the temperature or shortening the processing time. Ensure uniform heat distribution in the processing equipment.
Reduced UV-Stabilizing Performance	Thermal degradation of Chimassorb 119 during processing.	Verify that the processing temperature is within the recommended range. Consider performing a thermogravimetric analysis (TGA) on the processed material to assess the stabilizer's integrity.
Inconsistent Product Quality	Non-uniform dispersion of Chimassorb 119 in the polymer matrix.	Ensure proper mixing and dispersion of the stabilizer before and during processing. The melting range of Chimassorb 119 (115-150°C) should be considered for optimal compounding. [2] [3] [4]

Quantitative Data Summary

The thermal stability of **Chimassorb 119** has been evaluated using Thermogravimetric Analysis (TGA). The following table summarizes the weight loss at different temperatures.

Temperature (°C)	Weight Loss (%)	Heating Rate	Atmosphere	Reference
200	0.7	20°C/min	Air	[2]
250	1.1	20°C/min	Air	[2]
300	2.7	20°C/min	Air	[2]
360	5.0	Not specified	Not specified	[3]

Physical Properties of **Chimassorb 119**

Property	Value	Reference
Melting Range	115 - 150 °C	[2][3][4]
Flash Point	275 - 278 °C	[2][8]

Experimental Protocols

Thermogravimetric Analysis (TGA) for **Chimassorb 119** Stability Assessment

Objective: To determine the thermal stability and decomposition profile of **Chimassorb 119** by measuring its weight loss as a function of temperature.

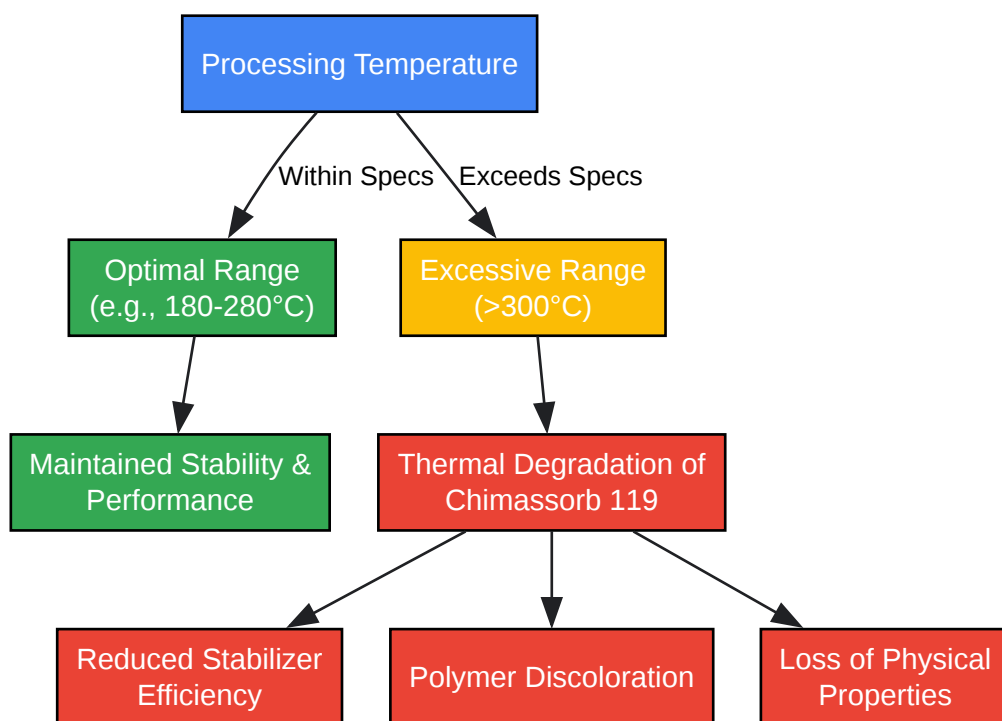
Apparatus:

- Thermogravimetric Analyzer
- Analytical Balance
- Sample Pans (e.g., alumina, platinum)
- Gas supply (Air or Nitrogen)

Procedure:

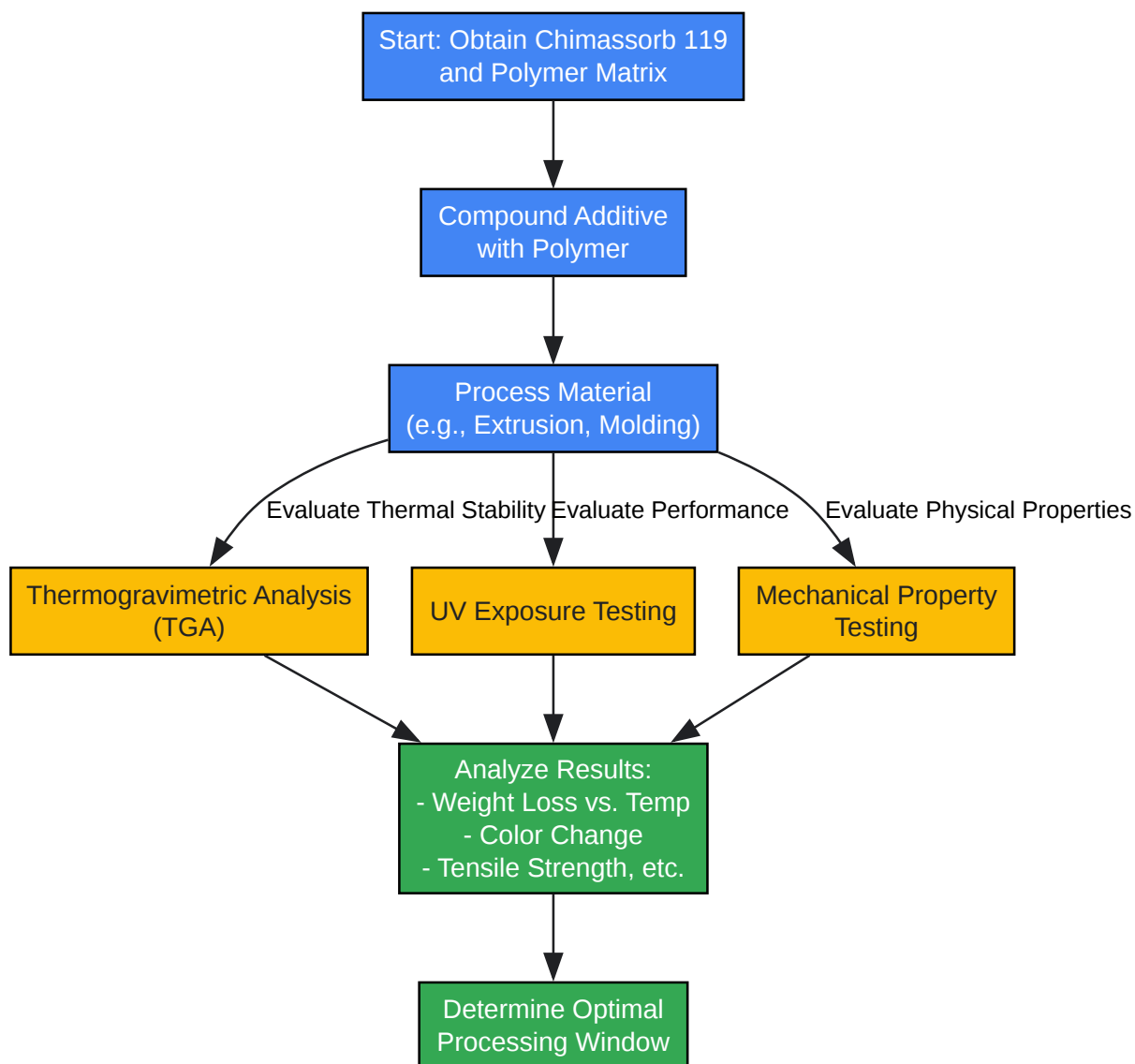
- Sample Preparation: Accurately weigh 5-10 mg of the **Chimassorb 119** sample into a TGA sample pan.
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with the desired gas (e.g., air) at a constant flow rate (e.g., 20-50 mL/min) to ensure a controlled atmosphere.
- Thermal Program:
 - Equilibrate the sample at a starting temperature (e.g., 30°C).
 - Ramp the temperature at a constant heating rate (e.g., 10 or 20°C/min) to a final temperature (e.g., 600°C).
- Data Collection: Continuously record the sample weight as a function of temperature.
- Data Analysis:
 - Plot the percentage of weight loss versus temperature.
 - Determine the onset temperature of decomposition and the temperatures at which specific percentages of weight loss occur.

Visualizations



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Caption: Logical flow of processing temperature's effect on **Chimassorb 119**.



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Caption: Experimental workflow for evaluating thermal stability.

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